

Application Notes and Protocols for High-Throughput Screening of Vcpip1-IN-2

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Compound of Interest

Compound Name: Vcpip1-IN-2

Cat. No.: B15583852

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Introduction

Valosin-containing protein (VCP)-interacting protein 1 (VCPIP1), also known as VCIP135, is a deubiquitinating enzyme (DUB) that plays a critical role in a variety of cellular processes. Its functions include the reassembly of the Golgi apparatus and endoplasmic reticulum, DNA repair, and the regulation of key signaling pathways such as the Hippo/YAP pathway.^{[1][2][3][4]} Given its involvement in diseases like cancer, VCPIP1 has emerged as a promising therapeutic target.

This document provides detailed application notes and protocols for the high-throughput screening (HTS) of inhibitors targeting VCPIP1, with a focus on a potent and selective inhibitor, referred to here as **Vcpip1-IN-2** (CAS-12290-201). A related inhibitor, Vcpip1-IN-1, is also mentioned. These protocols are designed to be adaptable for various HTS platforms and include both biochemical and cell-based assays.

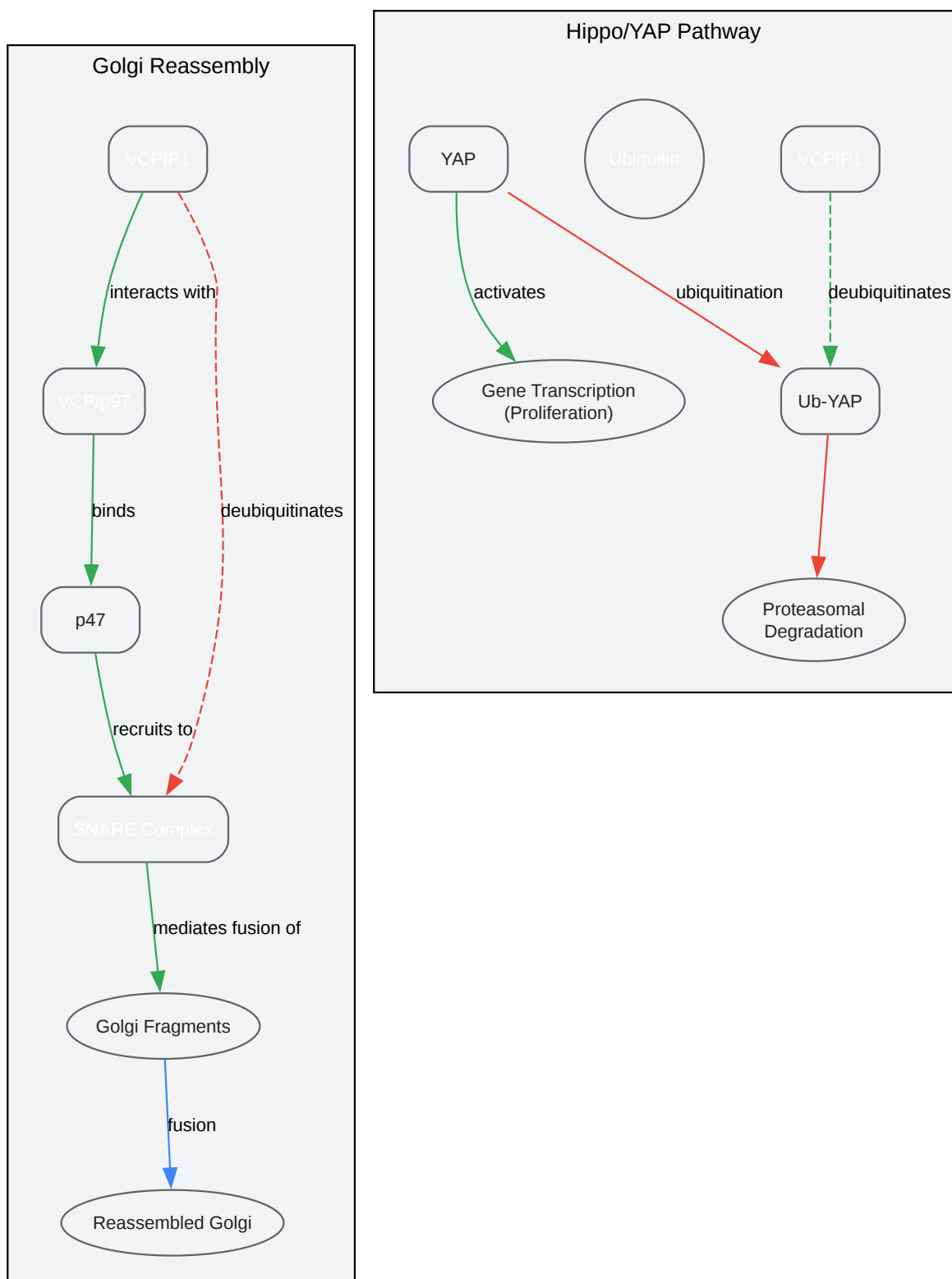
Quantitative Data for VCPIP1 Inhibitors

The following table summarizes the quantitative data for known VCPIP1 inhibitors, providing a baseline for comparison in screening campaigns.

Compound Name	Alias	IC50	Ki	k_inact_	Notes
Vcpip1-IN-2	CAS-12290-201	70 nM[5]	15.3 μM[5]	0.0792 s ⁻¹ [5]	A potent and selective covalent inhibitor of VCPIP1.[5][6][7]
Vcpip1-IN-1	Compound 001	0.41 μM[8]	N/A	N/A	A known inhibitor of VCPIP1.[8]

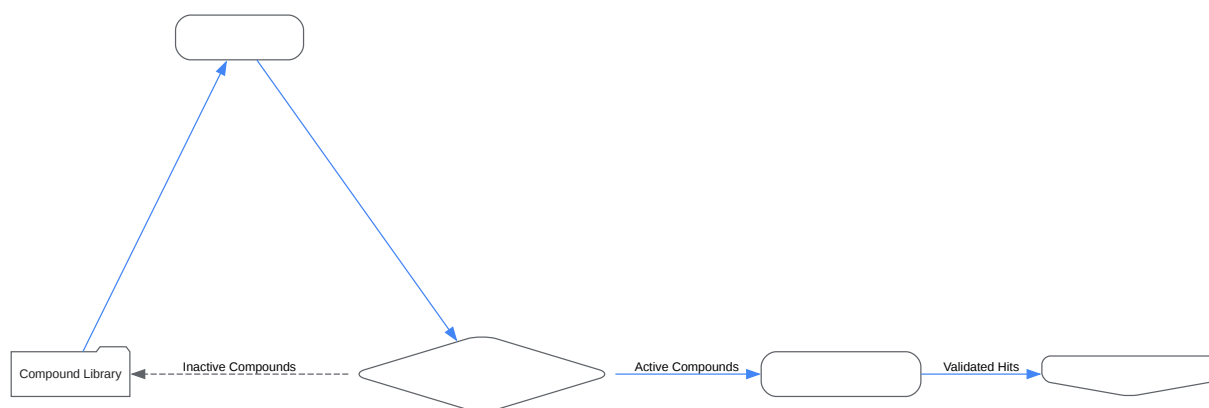
Signaling Pathways and Experimental Workflows

Understanding the cellular context of VCPIP1 is crucial for designing effective screening assays. The following diagrams illustrate key signaling pathways involving VCPIP1 and a general workflow for an HTS campaign.



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Caption: VCPIP1 signaling in Golgi reassembly and the Hippo/YAP pathway.



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